

Safety and Handling of Benzyl-PEG12-Ots: A Technical Guide

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Compound of Interest

Compound Name: Benzyl-PEG12-Ots

Cat. No.: B15074111

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling considerations for **Benzyl-PEG12-Ots**, a polyethylene glycol (PEG)-based PROTAC (Proteolysis Targeting Chimera) linker. Due to the absence of a specific Material Safety Data Sheet (MSDS), this document compiles information based on the chemical properties of its constituent parts—the benzyl group, the PEG12 linker, and the tosylate leaving group—along with general principles for handling laboratory chemicals of this nature.

Chemical and Physical Properties

Benzyl-PEG12-Ots is a complex molecule used in the synthesis of PROTACs, which are designed to selectively degrade target proteins within cells.^[1] A summary of its key chemical identifiers and properties is provided in the table below.

Property	Value	Reference
Chemical Name	1-phenyl- 2,5,8,11,14,17,20,23,26,29,32, 35-dodecaoxaheptatriacontan- 37-yl 4- methylbenzenesulfonate	[2]
Synonyms	Benzyl-PEG12-Ots	[2]
Chemical Formula	C38H62O15S	[2]
Molecular Weight	790.96 g/mol	[2]
Appearance	Not specified (likely a solid or oil)	
Solubility	Soluble in DMSO	[2]
Purity	Varies by supplier	[2]

Hazard Identification and Toxicology

A specific toxicological profile for **Benzyl-PEG12-Ots** is not publicly available. However, an assessment can be made by considering its structural components.

- Polyethylene Glycol (PEG): The PEG component of the molecule is generally considered to have low toxicity.[3][4][5] Studies on PEGylated biopharmaceuticals indicate that adverse effects are more commonly associated with the active drug molecule rather than the PEG moiety itself.[6] High doses of PEG administered parenterally have been shown to target the kidneys, which are the primary route of excretion.[3] Cellular vacuolation, particularly in phagocytes, has been observed in toxicology studies of some PEGylated biopharmaceuticals, though this has not been linked to organ dysfunction.[6]
- Tosylate Group: The tosylate group is a good leaving group, making the compound reactive towards nucleophiles.[7][8][9] While tosylates themselves are not typically considered highly toxic, the reagents used in their synthesis, such as tosyl chloride, are hazardous.[10][11] Therefore, residual amounts of these reagents could be present in the final product.

- **Benzyl Group:** The benzyl group is a common organic moiety. While benzyl alcohol itself has low acute toxicity, it can be a mild skin and eye irritant.

Overall Hazard Profile: Based on its components, **Benzyl-PEG12-Ots** should be handled as a potentially hazardous chemical. The primary concerns are related to its reactivity due to the tosylate group and the potential for uncharacterized biological effects as it is designed to be a linker for biologically active molecules. It is intended for research use only and is not for human or veterinary use.[2]

Handling and Storage

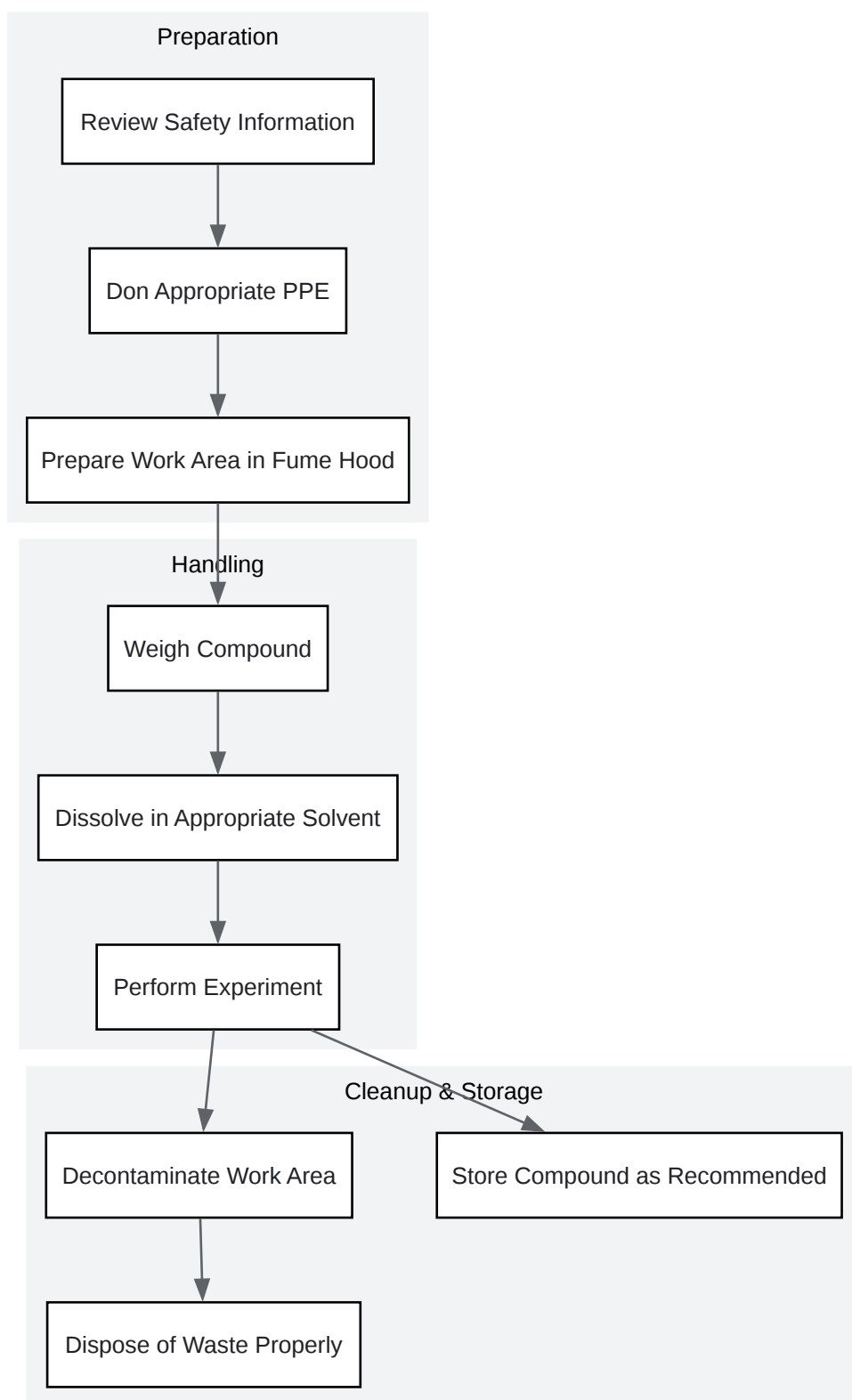
Proper handling and storage procedures are crucial to ensure the safety of laboratory personnel and the integrity of the compound.

Aspect	Recommendation	Reference
Personal Protective Equipment (PPE)	Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.	General laboratory practice
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or vapors. Avoid contact with skin and eyes.	General laboratory practice
Storage	Store in a dry, dark place. For short-term storage (days to weeks), a temperature of 0 - 4 °C is recommended. For long-term storage (months to years), store at -20 °C.	[2]
Shipping	Shipped under ambient temperature as a non-hazardous chemical. The product is stable for several weeks during ordinary shipping.	[2]

Experimental Protocols and Workflows

General Workflow for Safe Handling

The following diagram illustrates a general workflow for the safe handling of **Benzyl-PEG12-Ots** in a research setting.

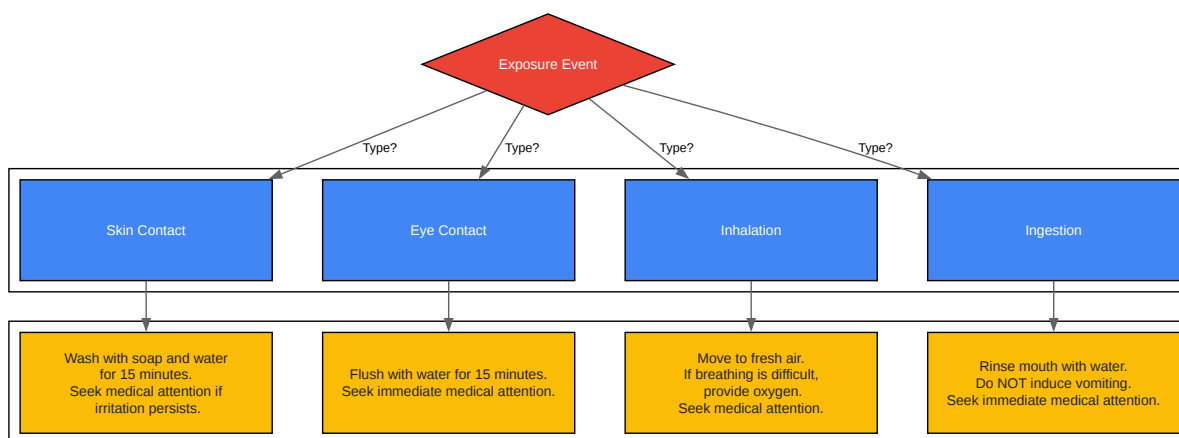


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Caption: General workflow for safe handling of chemical compounds.

Decision Tree for Emergency Response

This diagram outlines the appropriate actions to take in the event of an accidental exposure to **Benzyl-PEG12-Ots**.



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Caption: Decision tree for emergency response to chemical exposure.

First-Aid Measures

In the event of exposure, follow these first-aid measures:

- After Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If irritation develops or persists, seek medical attention.

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.
- Specific Hazards Arising from the Chemical: Combustion may produce hazardous fumes, including carbon oxides and sulfur oxides.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus and full protective gear.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid breathing vapors, mist, or gas. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with an inert material (e.g., vermiculite, dry sand) and place in a suitable, labeled container for disposal.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Consult with a licensed professional waste disposal service to dispose of this material.

Disclaimer: This document is intended as a guide and is not a substitute for a formal Material Safety Data Sheet (MSDS). All laboratory personnel should be trained in the proper handling of chemicals and should consult with their institution's Environmental Health and Safety (EHS)

department for specific guidance. The information provided is based on the current state of knowledge and is believed to be accurate, but no warranty, express or implied, is made.

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